

Technical Support Center: Scaling Up the Synthesis of Piperidine-4-carbohydrazide

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Compound of Interest

Compound Name: Piperidine-4-carbohydrazide

Cat. No.: B1297472

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Welcome to the technical support center for the synthesis of **Piperidine-4-carbohydrazide**. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth technical guidance, troubleshooting, and frequently asked questions related to the scalable synthesis of this important chemical intermediate.

Introduction to Piperidine-4-carbohydrazide and its Synthetic Importance

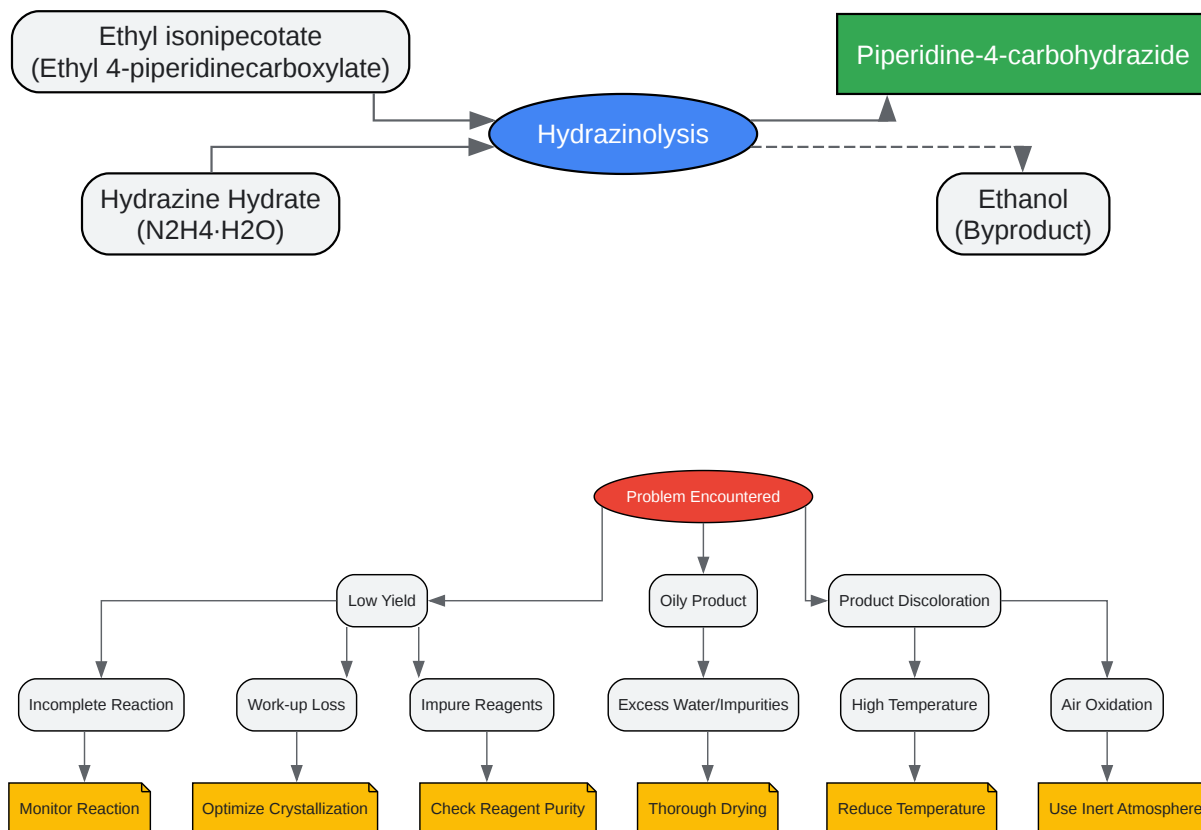
Piperidine-4-carbohydrazide is a key building block in medicinal chemistry, frequently utilized in the synthesis of a wide range of pharmaceutical compounds. Its derivatives have shown promise in various therapeutic areas, including as antifungal agents and VEGFR-2 inhibitors for cancer therapy.^{[1][2][3][4]} The scalability of its synthesis is therefore a critical consideration for drug development and manufacturing.

This guide will focus on the most common and scalable synthetic route, starting from Ethyl isonipecotate (also known as Ethyl 4-piperidinecarboxylate), and address the challenges that may arise during scale-up.

Core Synthesis Pathway: From Ethyl Isonipecotate to Piperidine-4-carbohydrazide

The most direct and industrially viable method for preparing **Piperidine-4-carbohydrazide** is the hydrazinolysis of Ethyl isonipecotate using hydrazine hydrate.

Diagram of the Core Synthesis Pathway



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